

3 α -Epiburchellin: Sourcing and Application

Notes for Research Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3 α -Epiburchellin

Cat. No.: B1153347

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For researchers, scientists, and drug development professionals seeking to investigate the therapeutic potential of 3 α -Epiburchellin, this document provides an overview of currently available sourcing information. However, it is important to note that detailed public-domain application notes and established experimental protocols for this specific compound are not readily available at this time.

Acquiring 3 α -Epiburchellin for Research

Sourcing high-purity 3 α -Epiburchellin is the first critical step for any research endeavor. Based on available chemical supplier information, the following vendors have listed this compound. Researchers are advised to contact these suppliers directly to inquire about availability, purity specifications, and lead times.

| Supplier | CAS Number | Purity | Available Quantities | Contact Information |
|------------------------------|-------------|---------------|--------------------------|---------------------|
| ChemFaces | 155551-61-4 | Not specified | 5mg, 10mg, 20mg and more | --INVALID-LINK-- |
| Proactive Molecular Research | 155551-61-4 | 95% | 500mg | --INVALID-LINK-- |
| Alfa Chemistry* | 57457-99-5 | 98% | Inquiry | --INVALID-LINK-- |

*Note: Alfa Chemistry lists "2-Epi-**3A-Epiburchellin**," which may be an isomer or a related compound. Researchers should verify the precise structure required for their studies.

Application Notes and Experimental Protocols

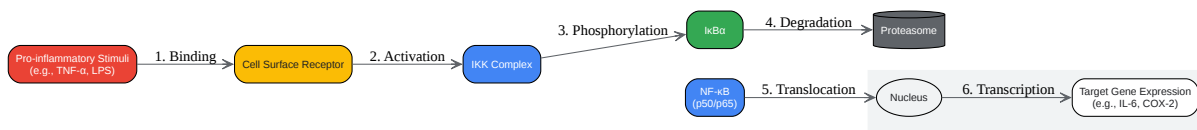
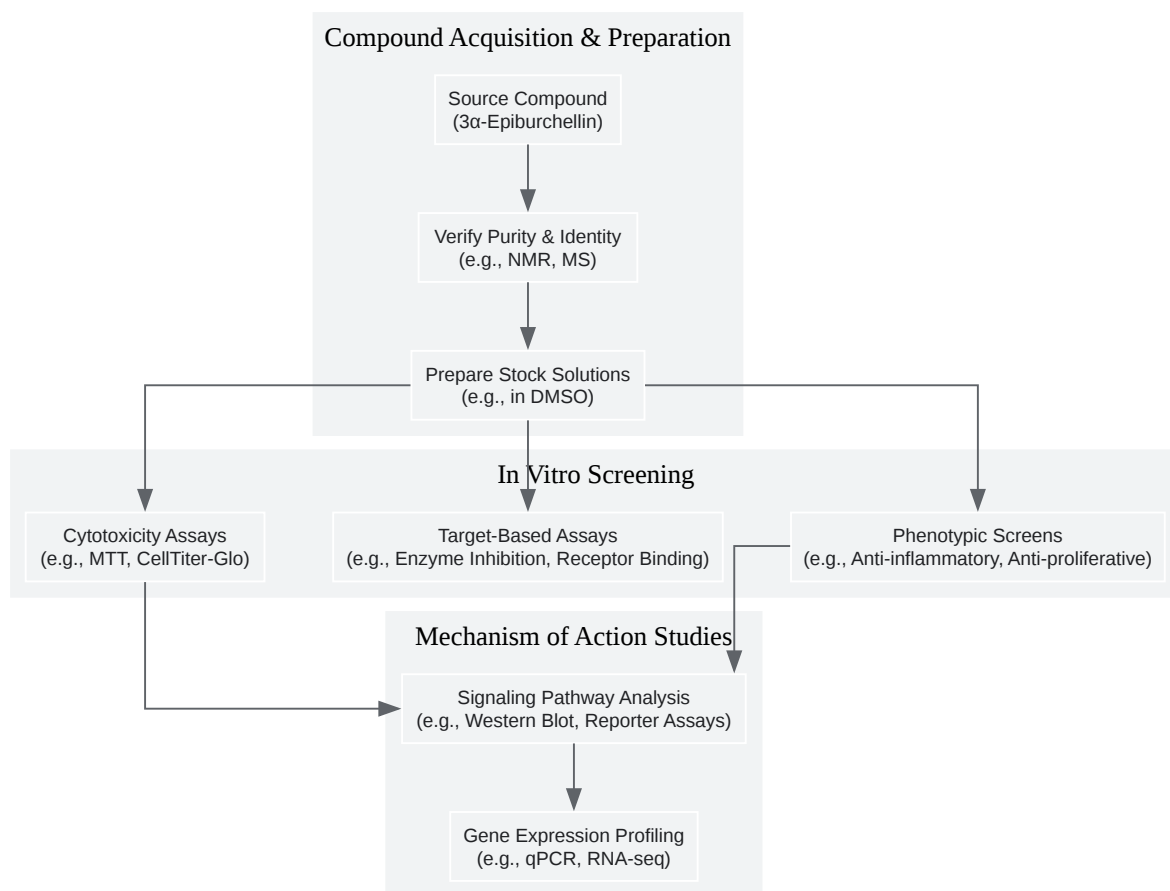
A comprehensive search of scientific literature and public databases did not yield specific, peer-reviewed application notes or detailed experimental protocols for 3 α -Epiburchellin. The biological activities and mechanisms of action of this compound appear to be an underexplored area of research.

3 α -Epiburchellin is reportedly isolated from *Ocotea cymbarum*, a plant species known to produce a variety of secondary metabolites. While research exists on the essential oils and other extracts of *Ocotea* species, these studies do not specifically detail the biological effects or signaling pathways associated with 3 α -Epiburchellin.

Given the lack of specific data, researchers should consider the following general approaches when designing initial experiments:

General Experimental Workflow for Investigating a Novel Compound

The following diagram outlines a logical workflow for the initial characterization of a novel compound like 3 α -Epiburchellin.



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